

Application Notes and Protocols for In-Vitro Studies with Paroxetine Mesylate

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Compound of Interest

Compound Name: Paroxetine Mesylate

Cat. No.: B1678478

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These application notes provide a comprehensive guide for the dissolution and use of **paroxetine mesylate** in various in-vitro experimental settings. The following protocols and data are intended to ensure accurate and reproducible results in cell-based assays.

Paroxetine Mesylate: Properties and Solubility

Paroxetine mesylate is the mesylate salt form of paroxetine, a selective serotonin reuptake inhibitor (SSRI). For in-vitro studies, it is crucial to start with a properly prepared stock solution. The solubility of **paroxetine mesylate** in commonly used laboratory solvents is summarized below.

Solvent	Solubility	Notes
DMSO	85 mg/mL (199.77 mM)[1]	Use of fresh, moisture-free DMSO is recommended to ensure maximum solubility.[1]
Water	10 mg/mL[1]	Solubility in aqueous solutions can be limited.

Protocol for Preparation of Paroxetine Mesylate Stock Solution

This protocol details the preparation of a high-concentration stock solution of **paroxetine mesylate** in Dimethyl Sulfoxide (DMSO), suitable for subsequent dilution in cell culture media for in-vitro experiments.

Materials:

- **Paroxetine Mesylate** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

Procedure:

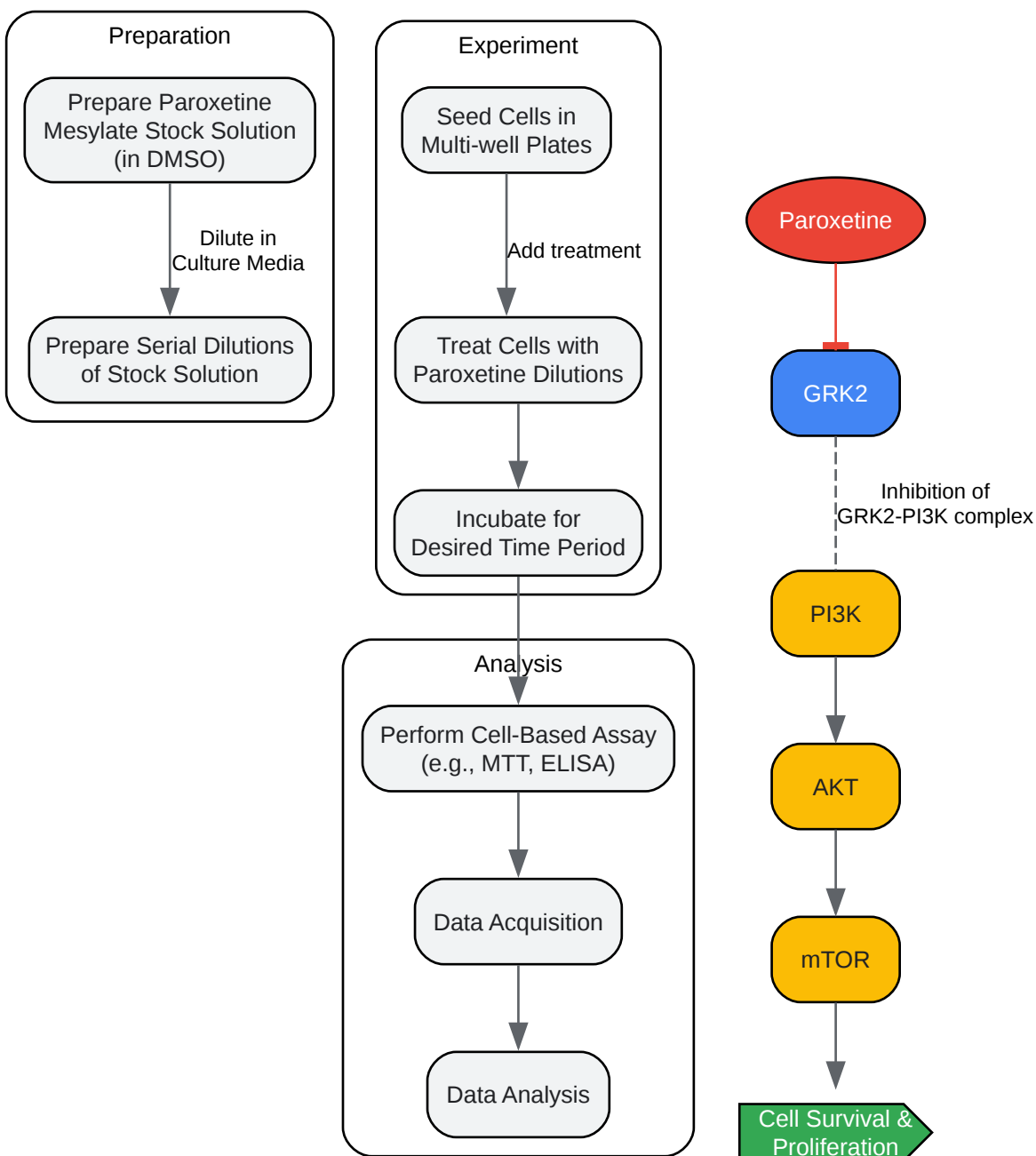
- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- **Weighing:** Accurately weigh the desired amount of **paroxetine mesylate** powder.
- **Dissolution:** Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, dissolve 4.25 mg of **paroxetine mesylate** in 1 mL of DMSO).
- **Vortexing:** Vortex the solution thoroughly until the **paroxetine mesylate** is completely dissolved. Gentle warming (to no more than 37°C) can be applied if necessary to aid dissolution.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[1]

Note on DMSO Concentration in Cell Culture:

It is critical to minimize the final concentration of DMSO in the cell culture medium as it can have cytotoxic effects. The final DMSO concentration should ideally be kept below 0.5%, and a vehicle control (media with the same final concentration of DMSO) must be included in all experiments.

Experimental Workflow for In-Vitro Studies

The following diagram illustrates a typical workflow for an in-vitro experiment using a **paroxetine mesylate** stock solution.



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References

- 1. selleckchem.com [selleckchem.com]
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